

molecular weight of trans-3-(Boc-amino)cyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 3-(Boc-amino)cyclohexanecarboxylic acid

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An In-Depth Technical Guide to the Molecular Weight of trans-3-(Boc-amino)cyclohexanecarboxylic Acid

Introduction: The Foundational Importance of Molecular Weight

In the landscape of pharmaceutical development and organic synthesis, precision is paramount. For researchers and scientists utilizing specialized building blocks, a thorough understanding of a compound's fundamental properties is the bedrock of successful experimentation. **trans-3-(Boc-amino)cyclohexanecarboxylic acid** is a key chiral building block, valued for its rigid cyclohexane scaffold and the versatile Boc-protected amine and free carboxylic acid functionalities.^[1] These features make it instrumental in the synthesis of peptidomimetics, enzyme inhibitors, and other complex, biologically active molecules.^{[1][2]}

This guide provides a detailed examination of one of its most critical parameters: molecular weight. We will move beyond a simple statement of the value to explore its theoretical calculation, the causality behind its experimental verification, and its direct implications for laboratory applications. This document serves as a technical resource for professionals who require not just the "what," but the "how" and "why" of this essential chemical property.

Core Physicochemical Properties

A compound's identity and behavior are encapsulated in its physicochemical properties. For **trans-3-(Boc-amino)cyclohexanecarboxylic acid**, these are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{21}NO_4$	[1] [2]
Molecular Weight	243.3 g/mol	[2]
CAS Number	218772-92-0	[2] [3]
Appearance	White to off-white solid	[2]
Purity	$\geq 97\%$	[1] [4]
Storage Conditions	Store at 0-8 °C, sealed, dry	[1] [2]

Theoretical Molecular Weight: A Calculation from First Principles

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. [\[5\]](#) The molecular formula, $C_{12}H_{21}NO_4$, provides the exact count of each element, allowing for a precise theoretical calculation.

The calculation is performed as follows, using the standard atomic weights of Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O):

- Carbon (C): 12 atoms \times 12.011 u = 144.132 u
- Hydrogen (H): 21 atoms \times 1.008 u = 21.168 u
- Nitrogen (N): 1 atom \times 14.007 u = 14.007 u
- Oxygen (O): 4 atoms \times 15.999 u = 63.996 u

$$\text{Total Molecular Weight} = 144.132 + 21.168 + 14.007 + 63.996 = 243.293 \text{ u}$$

This value is typically rounded to 243.3 g/mol for practical laboratory use, such as in stoichiometric calculations for reactions.

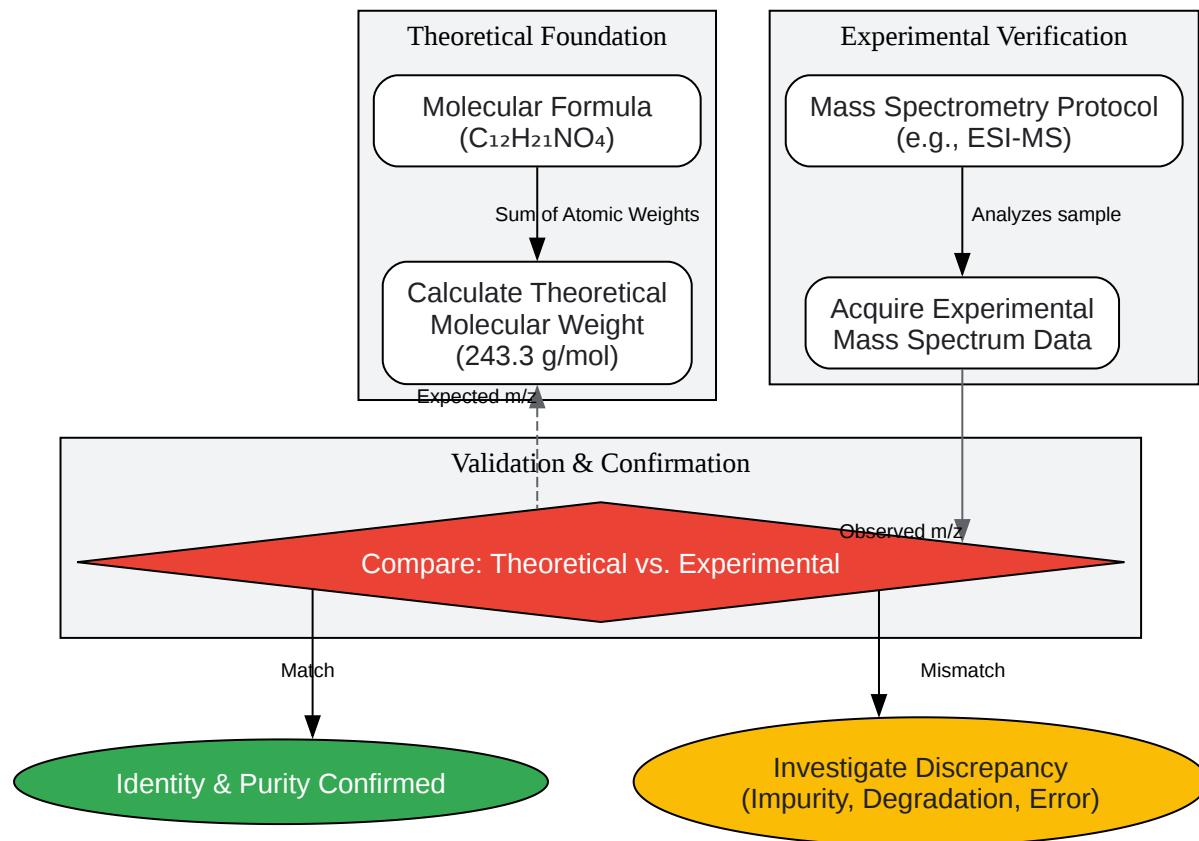
Experimental Verification: A Self-Validating System

While the theoretical molecular weight is precise, experimental verification is a cornerstone of scientific integrity, confirming both the identity and purity of the material. For a small molecule like **trans-3-(Boc-amino)cyclohexanecarboxylic acid**, mass spectrometry is the definitive technique for this purpose.^[5]

The Primacy of Mass Spectrometry

Mass spectrometry (MS) is the preferred method due to its exceptional accuracy and sensitivity. It measures the mass-to-charge ratio (m/z) of ionized molecules, providing a direct reading of the molecular mass.^[6] This experimental value serves as a crucial checkpoint against the theoretical calculation. A match between the expected mass and the observed mass provides high confidence in the compound's identity.

The logical workflow for confirming the molecular weight is a self-validating process, ensuring the integrity of the starting material before it is used in further synthesis or analysis.

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Caption: Workflow for Molecular Weight Verification.

Protocol: Molecular Weight Determination by Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol outlines the standard steps for confirming the molecular weight of **trans-3-(Boc-amino)cyclohexanecarboxylic acid**.

1. Sample Preparation:

- Accurately weigh approximately 1 mg of the compound.
- Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of ~0.1 mg/mL. The compound's solubility profile makes these polar organic solvents effective choices.
- Vortex the solution to ensure complete dissolution.
- Further dilute the stock solution as necessary with the mobile phase solvent to a final concentration suitable for ESI-MS, typically in the low $\mu\text{g}/\text{mL}$ to ng/mL range.

2. Instrument Setup & Calibration:

- The mass spectrometer should be calibrated using a known standard solution appropriate for the expected mass range.
- Set the instrument to operate in either positive or negative ion mode.
- Causality: For this molecule, positive ion mode is expected to detect the protonated molecule $[\text{M}+\text{H}]^+$. Negative ion mode would detect the deprotonated molecule $[\text{M}-\text{H}]^-$, given the presence of the carboxylic acid group. Analyzing in both modes can provide complementary data.
- Optimize key ESI source parameters, such as capillary voltage, nebulizer gas pressure, and drying gas temperature, to achieve a stable signal.

3. Sample Infusion and Data Acquisition:

- Introduce the prepared sample solution into the mass spectrometer via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Acquire the mass spectrum over a relevant m/z range (e.g., m/z 100-500) to ensure the parent ion is observed.

4. Data Analysis and Interpretation:

- Examine the resulting spectrum for the key ions:
- In positive mode, look for a peak at m/z 244.3 (corresponding to $[\text{C}_{12}\text{H}_{21}\text{NO}_4 + \text{H}]^+$).
- In negative mode, look for a peak at m/z 242.3 (corresponding to $[\text{C}_{12}\text{H}_{21}\text{NO}_4 - \text{H}]^-$).
- The presence of these specific ions at high intensity, matching the calculated values, confirms the molecular weight and, by extension, the identity of the compound.

Relevance in Drug Development and Synthesis

An accurately known and verified molecular weight is non-negotiable in research and development for several reasons:

- Stoichiometric Precision: All synthetic reactions, including peptide couplings where this molecule is used, rely on precise molar ratios.^[2] Using an incorrect molecular weight would lead to incorrect reagent quantities, resulting in poor reaction yields, increased impurities, and wasted materials.
- Structural Confirmation: As part of a suite of analytical techniques (along with NMR and IR spectroscopy), mass spectrometry provides a fundamental data point that validates the chemical structure.
- Quality Control: For drug development professionals, confirming the molecular weight is a critical quality control step to ensure the purity and identity of starting materials and synthesized intermediates, which is essential for reproducible results and regulatory compliance.

Conclusion

The molecular weight of **trans-3-(Boc-amino)cyclohexanecarboxylic acid**, 243.3 g/mol, is a fundamental constant derived from its molecular formula, $C_{12}H_{21}NO_4$. This theoretical value is robustly confirmed through standard analytical techniques, most notably mass spectrometry, which serves as an essential validation of the compound's identity and purity. For the researchers, scientists, and drug development professionals who rely on this versatile building block, a comprehensive understanding and verification of its molecular weight are critical first steps toward achieving reliable, reproducible, and successful scientific outcomes.

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